

4-O-Methylgrifolic Acid: A Research Tool in Development

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Compound of Interest

Compound Name: 4-O-Methylgrifolic acid

Cat. No.: B1163443

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For researchers, scientists, and drug development professionals, **4-O-Methylgrifolic acid** presents itself as a natural compound with potential for scientific exploration. However, detailed public data on its specific biological activities and established research protocols are currently limited. This document aims to provide a comprehensive overview of the existing information on **4-O-Methylgrifolic acid** and to contextualize its potential applications by examining its closely related parent compound, grifolic acid.

Physicochemical Properties and Identification

4-O-Methylgrifolic acid is a farnesylphenol, a class of organic compounds characterized by a phenol ring substituted with a farnesyl group. It has been isolated from the lipophilic fraction of mushrooms such as *Polyporus dispansus* and the fruiting bodies of the basidiomycete *Phellodon niger*.

Property	Value
Molecular Formula	C ₂₄ H ₃₄ O ₄
Molecular Weight	386.52 g/mol
CAS Number	118040-60-1
Synonyms	Grifolic acid methyl ether, 2-hydroxy-4-methoxy-6-methyl-3-[(2E,6E)-3,7,11-trimethyldodeca-2,6,10-trienyl]benzoic acid

Current State of Research and Potential Applications

As of late 2025, specific biological activity data and detailed experimental protocols for **4-O-Methylgrifolic acid** are not extensively documented in peer-reviewed literature. Its primary current use is as a reference standard in analytical chemistry and as a potential candidate for biological screening assays. The compound is commercially available from several chemical suppliers for research purposes.

Given its structural similarity to the more extensively studied grifolic acid, it is hypothesized that **4-O-Methylgrifolic acid** may exhibit similar biological properties. Grifolic acid has demonstrated a range of activities, offering potential avenues of investigation for its methylated derivative.

Insights from the Parent Compound: Grifolic Acid

Grifolic acid is a known bioactive compound with several documented effects that could serve as a starting point for investigating **4-O-Methylgrifolic acid**. It is important to note that the methylation at the 4-hydroxy position could significantly alter the potency, selectivity, and pharmacokinetic properties of the molecule.

Known Biological Activities of Grifolic Acid

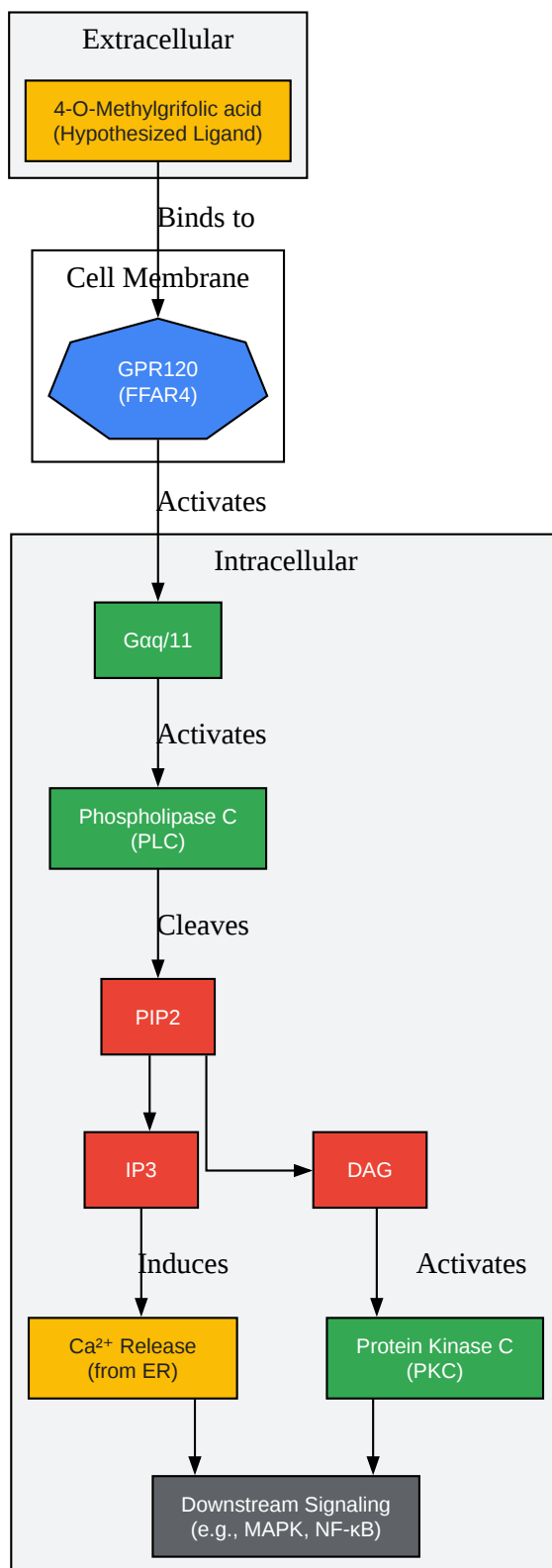
Grifolic acid has been reported to possess the following activities:

- **Anticancer Effects:** It can induce apoptosis, cell cycle arrest, autophagy, and senescence in various cancer cell lines.^[1]
- **Antimicrobial Properties:** It exhibits activity against bacteria and fungi.^[1]
- **GPR120 Agonism:** Grifolic acid acts as an agonist of the G-protein coupled receptor 120 (GPR120), also known as the free fatty acid receptor 4 (FFAR4).

Potential Signaling Pathways for Investigation

Based on the activity of grifolic acid, a logical starting point for investigating the mechanism of action of **4-O-Methylgrifolic acid** would be its effect on the GPR120 signaling pathway.

Activation of GPR120 is known to be involved in metabolic regulation and anti-inflammatory responses.



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Hypothesized GPR120 signaling pathway for **4-O-Methylgrifolic acid**.

Proposed Experimental Protocols (Based on Grifolic Acid Studies)

The following are generalized protocols that would need to be optimized for **4-O-Methylgrifolic acid**.

Cell Viability Assay (MTT Assay)

This assay is used to assess the cytotoxic effects of a compound on cultured cells.

Workflow:

Workflow for an MTT cell viability assay.

Protocol:

- Cell Plating: Seed cells (e.g., a cancer cell line or a cell line endogenously expressing GPR120) in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours.
- Compound Treatment: Prepare serial dilutions of **4-O-Methylgrifolic acid** in culture medium. Replace the existing medium with the medium containing the compound or a vehicle control (e.g., DMSO).
- Incubation: Incubate the plate for a predetermined time (e.g., 24, 48, or 72 hours).
- MTT Addition: Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Solubilization: Remove the medium and add 100 μ L of DMSO or another solubilizing agent to each well to dissolve the formazan crystals.
- Measurement: Measure the absorbance at 570 nm using a microplate reader.

GPR120 Activation Assay (Calcium Mobilization)

This assay measures the increase in intracellular calcium concentration following receptor activation.

Protocol:

- **Cell Preparation:** Culture cells expressing GPR120 (e.g., HEK293-GPR120) on a 96-well black-walled, clear-bottom plate.
- **Dye Loading:** Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's instructions.
- **Compound Addition:** Use a fluorescent plate reader with an injection system to add varying concentrations of **4-O-Methylgrifolic acid** to the wells.
- **Fluorescence Measurement:** Measure the change in fluorescence intensity over time to determine the extent of calcium mobilization.

Summary and Future Directions

4-O-Methylgrifolic acid is a natural product with a chemical structure that suggests potential biological activity. While current research is sparse, its relationship to the well-studied grifolic acid provides a strong rationale for further investigation. Future research should focus on:

- **Screening for Biological Activity:** Testing **4-O-Methylgrifolic acid** in a broad range of assays, including anticancer, antimicrobial, and anti-inflammatory models.
- **Mechanism of Action Studies:** Investigating its effects on key signaling pathways, starting with GPR120.
- **Comparative Studies:** Directly comparing the activity of **4-O-Methylgrifolic acid** with that of grifolic acid to understand the impact of 4-O-methylation.

As more data becomes available, the utility of **4-O-Methylgrifolic acid** as a research tool will become clearer, potentially leading to the development of new therapeutic agents.

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References

- 1. Pharmacological Effects of Grifolin: Focusing on Anticancer Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
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